

InChI Key for (1-Hydroxycyclopentyl)phenylacetic acid

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Compound of Interest

Compound Name:	(1-Hydroxycyclopentyl)phenylacetic acid
CAS No.:	25209-52-3
Cat. No.:	B1199584

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Technical Monograph: **(1-Hydroxycyclopentyl)phenylacetic Acid** Focus: Structural Identity, Formation Kinetics, and Analytical Profiling of Cyclopentolate Impurity A.

Executive Summary

(1-Hydroxycyclopentyl)phenylacetic acid (CAS: 25209-52-3) is the primary hydrolytic degradation product of the antimuscarinic agent Cyclopentolate. Designated as Impurity A in the European Pharmacopoeia (EP), its quantification is a critical quality attribute (CQA) in ophthalmic formulation stability.

This guide provides the definitive chemical identifiers, including the InChI Key, and details the mechanistic pathways of its formation and detection.

Part 1: Chemical Identity & Structural Phylogeny

The compound is a carboxylic acid featuring a phenyl group and a 1-hydroxycyclopentyl moiety attached to the

-carbon. Its amphiphilic nature—combining a lipophilic phenyl ring with hydrophilic hydroxyl and carboxyl groups—dictates its chromatographic behavior.

Core Identifiers

Parameter	Value
Common Name	(1-Hydroxycyclopentyl)phenylacetic acid
Synonyms	Cyclopentolate Impurity A; -(1-Hydroxycyclopentyl)benzeneacetic acid
CAS Registry Number	25209-52-3
InChI Key	MHVVPVXRMHIATI-UHFFFAOYSA-N
InChI String	InChI=1S/C13H16O3/c14-12(15)11(10-6-2-1-3-7-10)13(16)8-4-5-9-13/h1-3,6-7,11,16H,4-5,8-9H2,(H,14,15)
SMILES	OC(=O)C(c1ccccc1)C2(O)CCCC2
Molecular Formula	C ₁₃ H ₁₆ O ₃
Molecular Weight	220.26 g/mol

Structural Visualization

The following diagram illustrates the connectivity of the molecule, highlighting the steric bulk of the cyclopentyl group adjacent to the carboxylic acid.

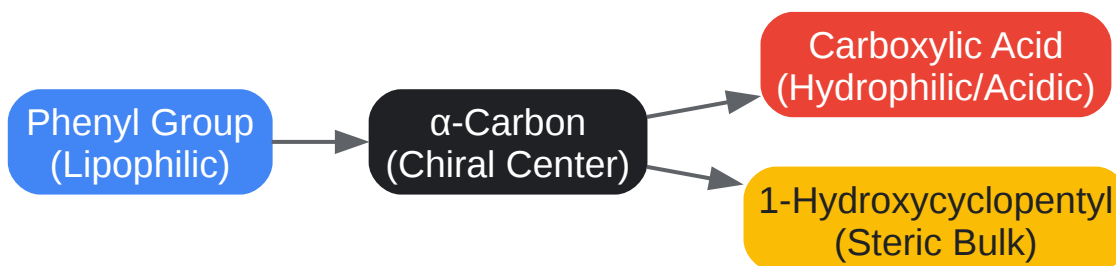


Figure 1: Structural Connectivity of (1-Hydroxycyclopentyl)phenylacetic Acid

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Part 2: Formation Mechanism & Synthesis

In pharmaceutical contexts, this compound rarely appears as a deliberate synthetic target but rather as a degradation product. Understanding its formation is essential for stabilizing Cyclopentolate formulations.

Hydrolytic Degradation Pathway

Cyclopentolate is an ester. Under aqueous conditions—particularly at pH > 6.0 or elevated temperatures—the ester bond undergoes nucleophilic attack by water (or hydroxide ions), cleaving the molecule into the acid (Impurity A) and the amino alcohol.

Mechanism:

- Nucleophilic Attack: Hydroxide attacks the carbonyl carbon of the ester.
- Tetrahedral Intermediate: Formation of a transient intermediate.
- Collapse: Elimination of the alkoxide leaving group (2-(dimethylamino)ethanol).
- Proton Transfer: Formation of the stable carboxylate/carboxylic acid.

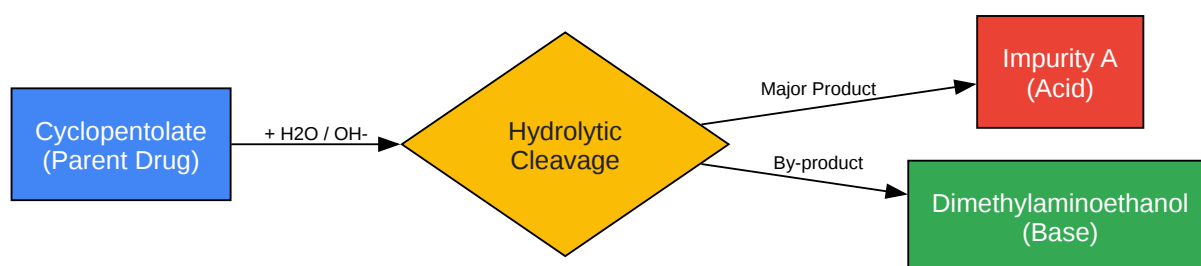


Figure 2: Hydrolytic Degradation Pathway of Cyclopentolate

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Part 3: Analytical Methodologies

Accurate quantification requires separating the acidic impurity from the basic parent drug. Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is the industry standard.

Method Development Strategy

- Stationary Phase: A C18 column is required to retain the lipophilic phenyl ring.
- Mobile Phase pH: The mobile phase must be acidic (pH ~2.5 - 3.0).
 - Reasoning: At low pH, the carboxylic acid (Impurity A) is protonated (neutral) and retains well on the C18 column. The parent drug (Cyclopentolate, pKa ~9) is protonated (charged) and elutes earlier or requires ion-pairing reagents to retain.
- Detection: UV detection at 220 nm is optimal for the phenyl chromophore.

Recommended HPLC Protocol

Parameter	Specification
Column	C18, 250 mm x 4.6 mm, 5 μ m (e.g., Inertsil ODS-3 or equivalent)
Mobile Phase A	0.1% Phosphoric Acid in Water (pH 2.5)
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Injection Volume	10-20 μ L
Detection	UV @ 220 nm
Column Temp	25°C

Gradient Profile

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Phase Description
0.0	90	10	Equilibration
5.0	90	10	Isocratic Hold
20.0	40	60	Linear Gradient (Elution of Impurity A)
25.0	40	60	Wash
26.0	90	10	Re-equilibration

Analytical Logic: Impurity A, lacking the basic amine tail of the parent, will display distinct retention behavior. In this acidic system, it behaves as a neutral hydrophobic species, eluting after the solvent front but often before the more hydrophobic parent ester (depending on ion-pairing).

Part 4: Stability & Regulatory Context

Why This Impurity Matters

- **Potency Loss:** High levels of Impurity A indicate significant hydrolysis of the active pharmaceutical ingredient (API), leading to sub-potent dosing.
- **Solubility Changes:** The acid is less soluble in aqueous buffers than the hydrochloride salt of the parent drug, potentially leading to precipitation in eye drop formulations.

Regulatory Limits

According to ICH Q3B (R2) guidelines for impurities in new drug products:

- **Reporting Threshold:** > 0.1%
- **Identification Threshold:** > 0.2% (depending on daily dose)
- **Qualification Threshold:** > 0.5% (requires toxicological qualification)

Researchers must maintain the pH of Cyclopentolate solutions between 3.0 and 5.5 to minimize the formation of this specific impurity.

References

- European Pharmacopoeia (Ph. Eur.). Cyclopentolate Hydrochloride Monograph. 10th Edition. Strasbourg, France: EDQM.
- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12213054, **(1-Hydroxycyclopentyl)phenylacetic acid**. Retrieved from [[Link](#)]
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